

BX-513 hydrochloride solubility and preparation of stock solutions

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Compound of Interest

Compound Name: BX-513 hydrochloride

Cat. No.: B560247

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Technical Support Center: BX-513 Hydrochloride

Welcome to the technical support center for **BX-513 hydrochloride**. This resource provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility, preparation of stock solutions, and troubleshooting for this selective CCR1 receptor antagonist.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **BX-513 hydrochloride**?

A: **BX-513 hydrochloride** is readily soluble in Dimethyl Sulfoxide (DMSO) and ethanol.^[1] DMSO is often the preferred solvent for creating high-concentration stock solutions for in vitro experiments.

Q2: How do I prepare a stock solution of **BX-513 hydrochloride**?

A: To prepare a stock solution, use high-purity, anhydrous DMSO or ethanol.^{[1][2]} It is recommended to perform calculations based on the batch-specific molecular weight provided on the certificate of analysis, as the degree of hydration can vary.^[1] For weighing the compound, ensure the vial has been brought to room temperature and gently tap it to settle the powder at the bottom.

Q3: What are the recommended storage conditions for powdered **BX-513 hydrochloride** and its stock solutions?

A: The powdered form of **BX-513 hydrochloride** should be stored desiccated at +4°C.[1][3] Once dissolved, stock solutions should be aliquoted into small, single-use volumes and stored at -20°C or -80°C to minimize freeze-thaw cycles. While specific long-term stability data for **BX-513 hydrochloride** in solution is not readily available, general guidelines for small molecules in DMSO suggest that storage at -20°C can maintain the integrity of many compounds for extended periods.[4][5] However, for optimal results, it is advisable to use freshly prepared solutions or those stored for no longer than a few months.

Q4: My compound precipitates when I dilute my DMSO stock solution into an aqueous medium for my experiment. What should I do?

A: This is a common issue known as "precipitation upon dilution."[6] To prevent this, you can try several strategies:

- Further Dilution in DMSO: Before adding to the aqueous medium, dilute the concentrated stock solution further in DMSO.[6]
- Lower the Final Concentration: Using a lower final concentration of the inhibitor in your assay may prevent precipitation.[6]
- Use of Surfactants or Co-solvents: Adding a small amount of a non-ionic surfactant like Tween® 20 or a co-solvent such as ethanol to your aqueous buffer can help maintain solubility.[6]
- pH Adjustment: If your experimental system allows, adjusting the pH of the aqueous buffer may improve the solubility of the hydrochloride salt.[6]

Solubility and Stock Solution Preparation

The solubility of **BX-513 hydrochloride** in common laboratory solvents is summarized below. All data is based on a molecular weight of 481.46 g/mol ; however, it is crucial to refer to the batch-specific molecular weight for precise calculations.[1]

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	48.15	100
Ethanol	24.07	50

Table 1: Solubility of **BX-513 Hydrochloride**.[\[1\]](#)

The following table provides the required solvent volumes to prepare stock solutions of various concentrations.

Desired Concentration	Volume of Solvent for 1 mg	Volume of Solvent for 5 mg	Volume of Solvent for 10 mg
1 mM	2.08 mL	10.39 mL	20.77 mL
5 mM	0.42 mL	2.08 mL	4.15 mL
10 mM	0.21 mL	1.04 mL	2.08 mL
50 mM	0.04 mL	0.21 mL	0.42 mL

Table 2: Preparation of **BX-513 Hydrochloride** Stock Solutions.[\[1\]](#)

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO

- **Acclimatize the Vial:** Allow the vial containing the powdered **BX-513 hydrochloride** to equilibrate to room temperature before opening to prevent condensation.
- **Weigh the Compound:** Accurately weigh the desired amount of the compound. For example, to prepare a solution with 1 mg of the compound.
- **Add Solvent:** Using the table above, add 0.21 mL of anhydrous DMSO to the vial containing 1 mg of **BX-513 hydrochloride** to achieve a 10 mM concentration.

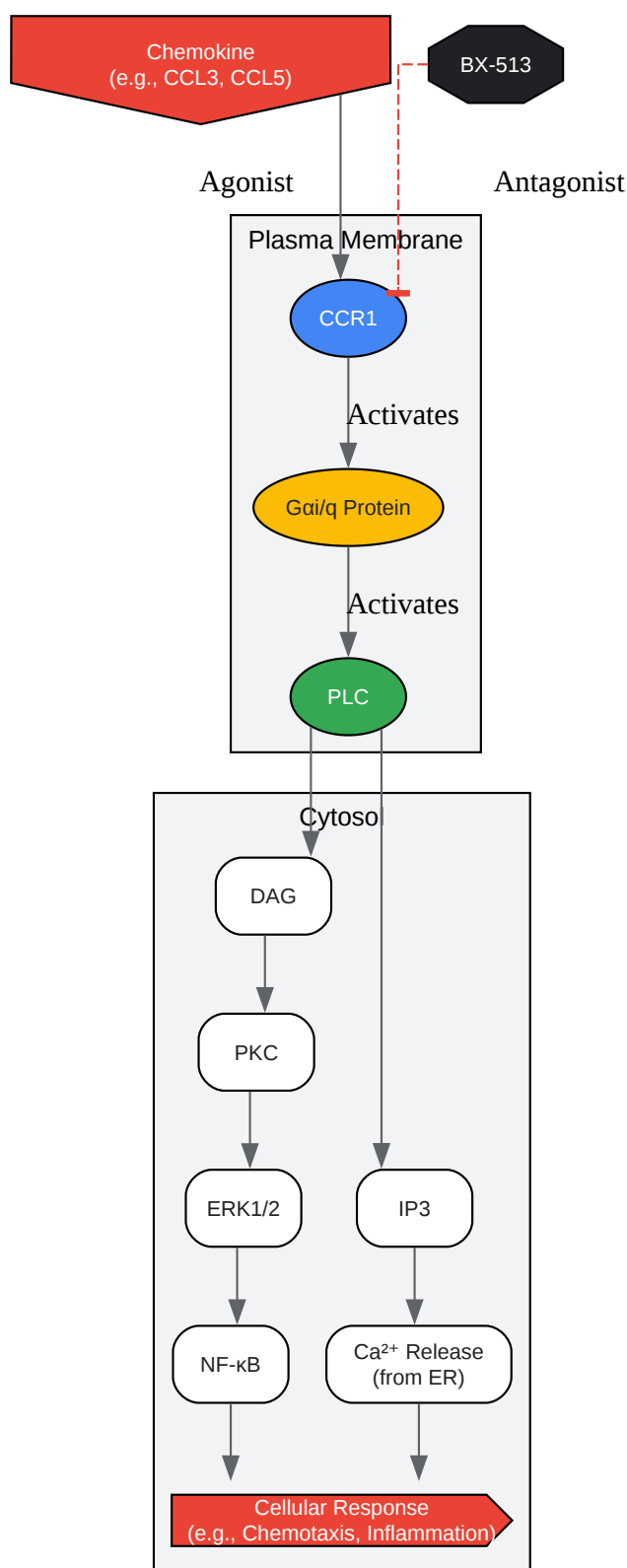
- **Ensure Complete Dissolution:** Vortex the solution thoroughly. If necessary, gentle warming in a 37°C water bath or brief sonication in short bursts can be used to aid dissolution.^[6] Visually inspect the solution to ensure it is clear and free of particulates.
- **Storage:** Aliquot the stock solution into smaller, single-use vials and store at -20°C or -80°C.

Troubleshooting Guide

Problem	Possible Cause(s)	Recommended Solution(s)
Compound will not dissolve in the solvent.	- Insufficient solvent volume.- Solvent has absorbed moisture.- Compound requires additional energy to dissolve.	- Re-check calculations and add the correct volume of solvent.- Use a fresh, unopened bottle of anhydrous solvent.- Gently warm the solution in a 37°C water bath for 5-10 minutes.- Use a sonicator in short bursts to aid dissolution. [6]
Stock solution appears cloudy or has particulates.	- Incomplete dissolution.- Compound has precipitated out of solution.	- Repeat the dissolution steps (vortexing, gentle warming, sonication).- If precipitation occurred after storage, try to redissolve using the same methods. If it persists, the solution may be supersaturated, and a new, lower concentration stock should be prepared.
Inconsistent experimental results.	- Precipitation of the inhibitor in the aqueous experimental medium.- Degradation of the compound due to improper storage or multiple freeze-thaw cycles.	- Perform a pre-assay solubility check by preparing the final dilution in your experimental buffer and observing for any precipitation under experimental conditions.- Always use freshly prepared dilutions from a properly stored, aliquoted stock solution. Avoid repeated freeze-thaw cycles. [5]

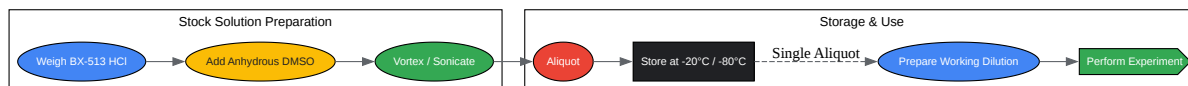
Signaling Pathway and Experimental Workflow Diagrams

BX-513 is a selective antagonist of the C-C chemokine receptor type 1 (CCR1). CCR1 is a G protein-coupled receptor (GPCR) that, upon binding its chemokine ligands (e.g., CCL3/MIP-1 α , CCL5/RANTES), initiates downstream signaling cascades.^[3] These pathways are crucial in mediating inflammatory responses and cell migration.



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Caption: CCR1 signaling pathway and the inhibitory action of BX-513.



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References

- 1. BX 513 hydrochloride | Chemokine CC Receptors | Tocris Bioscience [tocris.com]
- 2. apexbt.com [apexbt.com]
- 3. BX 513 hydrochloride CAS#: 1216540-18-9 [amp.chemicalbook.com]
- 4. researchgate.net [researchgate.net]
- 5. [PDF] Studies on Repository Compound Stability in DMSO under Various Conditions | Semantic Scholar [semanticscholar.org]
- 6. benchchem.com [benchchem.com]
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